An In-depth Technical Guide to the Structure-Activity Relationship of Nitrosopyrimidines

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Compound of Interest

Compound Name:	*6-Amino-1,3-diethyl-5-nitrosopyrimidine-2,4(1H,3H)-dione*
CAS No.:	*89073-60-9*
Cat. No.:	*B015586*

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Foreword: The Rationale-Driven Approach to SAR

In modern drug discovery, the exploration of a chemical scaffold is not a random walk but a guided expedition. Our objective with this guide is to move beyond a mere catalog of compounds and their activities. Instead, we will dissect the causality behind the structure-activity relationship (SAR) of nitrosopyrimidine derivatives, with a focus on principles applicable to analogs like diethyl-nitrosopyrimidines. We will explore why certain structural modifications enhance biological activity, why specific synthetic routes are chosen, and how integrated analytical and biological assays form a self-validating loop to build a robust SAR model. This document is designed for the discerning researcher who seeks to understand not just the "what," but the "why" and "how" of medicinal chemistry in this promising chemical space.

The Nitrosopyrimidine Core: A Scaffold of Latent Potential

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The pyrimidine ring is a cornerstone of medicinal chemistry, found in essential biomolecules like nucleic acids and a plethora of approved drugs.[1][2] Its nitrogen atoms provide key hydrogen bonding capabilities, and its aromatic nature allows for diverse substitutions, profoundly influencing pharmacokinetic and pharmacodynamic properties.[3] The introduction of a nitroso (-N=O) group, particularly at the C5 position, transforms this common scaffold into a highly reactive and biologically interesting entity.

The general structure of the 4,6-disubstituted-5-nitrosopyrimidines serves as our foundational template. These compounds have demonstrated a wide spectrum of biological activities, including antibacterial, antifungal, and anticancer properties.[4][5] The core hypothesis is that the electron-withdrawing nature of the C5-nitroso group, combined with the electronic and steric properties of substituents at the C2, C4, and C6 positions, dictates the molecule's interaction with biological targets.

Figure 1: Key structural features of the nitrosopyrimidine scaffold and their physicochemical influence.

Synthetic Strategy: Building the Molecular Toolkit

A robust SAR study is underpinned by accessible and versatile synthetic chemistry. The primary goal is to develop routes that allow for late-stage diversification, enabling the creation of a focused library of analogs from a common intermediate.

Core Synthesis via Condensation and Nitrosation

The most direct approach involves the cyclocondensation of a suitable 1,3-dicarbonyl compound (or equivalent) with a nitrogen-containing species like urea or amidine, followed by nitrosation.

Protocol 1: Synthesis of a 4,6-diamino-5-nitrosopyrimidine derivative

This protocol is a representative example. The choice of starting materials allows for variation at the R2, R4, and R6 positions.

- Step 1: Pyrimidine Ring Formation.
  - To a solution of malononitrile (1.0 eq) and an appropriate amidine hydrochloride (e.g., acetamidine hydrochloride for R2=CH_3) (1.1 eq) in ethanol, add sodium ethoxide (2.2 eq)

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portion-wise at 0°C.

- Causality: The strong base (ethoxide) deprotonates the malononitrile, forming a nucleophilic carbanion that attacks the electrophilic amidine carbon. Subsequent cyclization and dehydration yield the pyrimidine ring.
- Stir the reaction at room temperature for 12-18 hours, monitoring by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Quench the reaction with water and acidify with HCl to precipitate the 2-substituted-4,6-diaminopyrimidine. Filter, wash with cold water, and dry.

- Step 2: C5-Nitrosation.
  - Suspend the synthesized diaminopyrimidine (1.0 eq) in a mixture of water and acetic acid at 0-5°C.
  - Add a solution of sodium nitrite ($NaNO_2$) (1.1 eq) in water dropwise over 30 minutes, maintaining the temperature below 5°C.
  - Causality: In the acidic medium, $NaNO_2$ forms nitrous acid (HNO_2), which generates the nitrosonium ion (NO^+), a potent electrophile. This attacks the electron-rich C5 position of the diaminopyrimidine, which is activated by the two amino groups, to install the nitroso functional group.[5]
  - Stir for 2-4 hours. The formation of a colored precipitate (often deep red, blue, or green) indicates product formation.
  - Filter the solid, wash thoroughly with water to remove salts, and dry under vacuum.
- Step 3: Characterization.
  - The final product must be rigorously characterized to confirm its structure and purity.
  - LC-MS/MS: To confirm molecular weight and purity.[6][7]
  - NMR (^1H, ^{13}C): To confirm the chemical structure and substituent placement.

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- FTIR: To identify key functional groups (e.g., N=O stretch, N-H stretches).

Biological Evaluation: From In Vitro Activity to Mechanism

The "activity" in SAR is a quantifiable biological outcome. A tiered approach, starting with broad screening and moving to more specific mechanistic assays, is most effective.

Primary Screening: Antibacterial and Cytotoxic Activity

Nitrosopyrimidines have shown significant promise as antibacterial and anticancer agents.[8] Therefore, initial screening against relevant bacterial strains and cancer cell lines is a logical starting point.

Protocol 2: Minimum Inhibitory Concentration (MIC) Assay

This assay determines the lowest concentration of a compound that prevents visible microbial growth, a standard measure of antibacterial efficacy.[9]

- Preparation: Prepare a stock solution of the test compound in DMSO. Serially dilute the stock in a 96-well microtiter plate using appropriate bacterial growth medium (e.g., Mueller-Hinton Broth).
- Inoculation: Add a standardized bacterial suspension (e.g., Staphylococcus aureus, Escherichia coli) to each well to achieve a final concentration of ~5 x 10^5 CFU/mL.
- Controls: Include a positive control (bacteria with no compound) and a negative control (medium only). A known antibiotic (e.g., vancomycin) should be used as a reference standard.
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Analysis: The MIC is the lowest concentration at which no visible turbidity (bacterial growth) is observed. This can be confirmed by measuring absorbance at 600 nm.

Protocol 3: MTT Cytotoxicity Assay

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The MTT assay is a colorimetric method used to assess cell viability and is a workhorse for initial anticancer screening.[9][10]

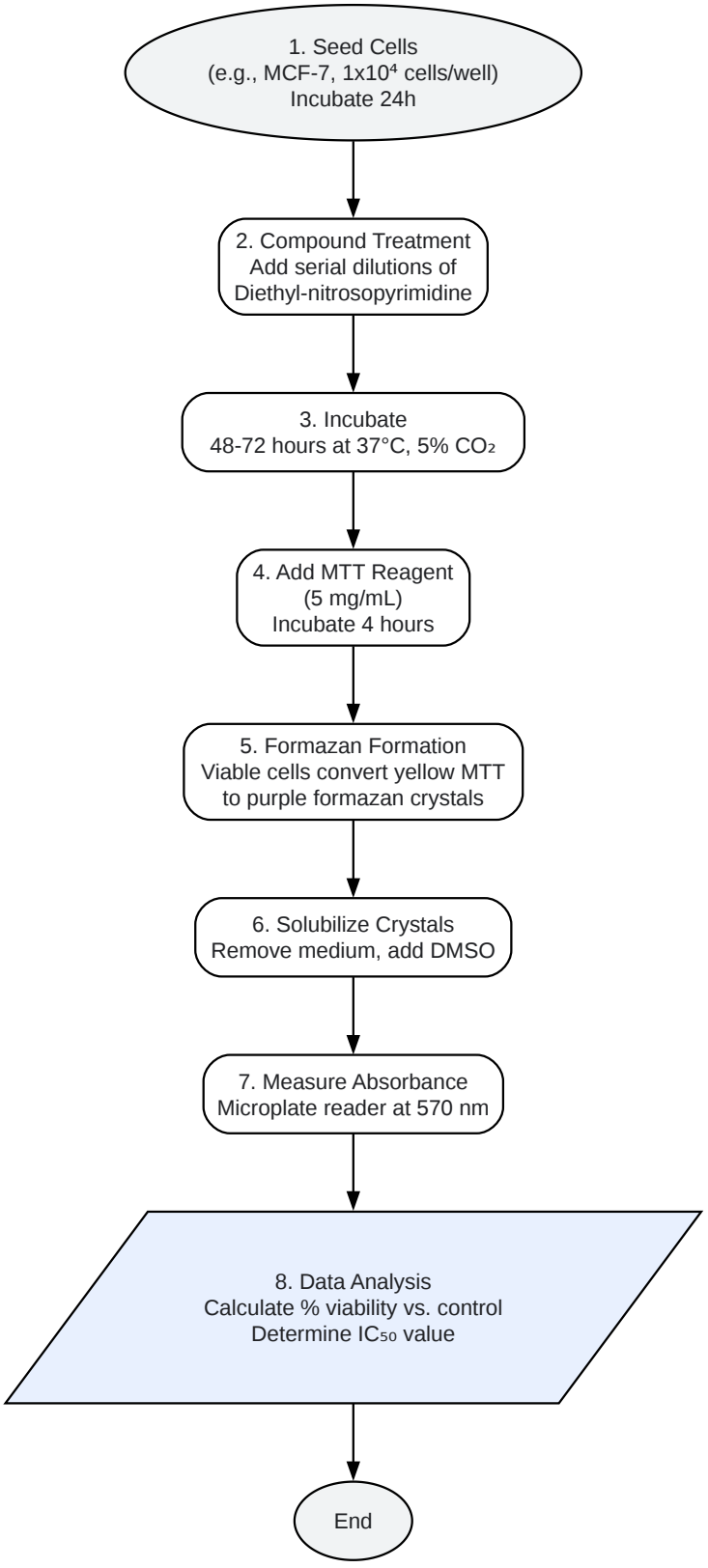

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Figure 2: Standard workflow for an in vitro MTT cytotoxicity assay.

- Cell Seeding: Seed cancer cells (e.g., MCF-7 for breast cancer) in a 96-well plate and allow them to adhere for 24 hours.[10]
- Compound Treatment: Replace the medium with fresh medium containing serial dilutions of the test compounds. Include a vehicle control (DMSO).
- Incubation: Incubate for 48-72 hours.
- MTT Addition: Add MTT solution to each well and incubate for 4 hours. Metabolically active cells will reduce the yellow MTT to a purple formazan product.[10]
- Solubilization & Measurement: Remove the medium and add DMSO to dissolve the formazan crystals. Measure the absorbance at 570 nm.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration that inhibits 50% of cell growth).[10]

Mechanistic Insights

A key aspect of advanced SAR is understanding the mechanism of action. For nitroso-containing compounds, a plausible mechanism involves the generation of reactive species that can damage biomolecules.

- DNA Damage: The nitroso group can be reduced intracellularly to form radical species that induce DNA damage, a mechanism proposed for other nitro(hetero)arenes.[4] This can be investigated using assays like the Comet assay or by measuring markers of DNA double-strand breaks (γH2AX).
- Enzyme Inhibition: Pyrimidine derivatives are known to inhibit various enzymes.[11] For example, some nitrosopyrimidines have been proposed as inhibitors of O^6-alkylguanine-DNA alkyltransferase (AGAT), an enzyme that repairs DNA damage and contributes to chemotherapy resistance in cancer cells.[4] Specific enzyme inhibition assays are crucial for validating such hypotheses.[9]

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Dissecting the Structure-Activity Relationship

By synthesizing a matrix of analogs and evaluating their biological activity, clear SAR trends can be established. The data should be organized to allow for easy comparison.

Table 1: Hypothetical SAR Data for 2-Substituted-4,6-bis(diethylamino)-5-nitrosopyrimidines

Compound ID	R2 Substituent	Lipophilicity (cLogP)	Antibacterial MIC (µg/mL) vs. S. aureus	Cytotoxicity IC_{50} (µM) vs. MCF-7
DN-01	-H	2.8	64	>100
DN-02	$-CH_3$	3.2	16	45.2
DN-03	-Cl	3.5	8	22.8
DN-04	$-OCH_3$	2.7	32	78.1
DN-05	$-NH_2$	2.1	>128	>100

Analysis of SAR Trends:

- Influence of the C2-Substituent:
  - Small, Lipophilic Groups: The data suggest that small, lipophilic, and electron-withdrawing groups at the R2 position (e.g., $-CH_3$, -Cl) enhance both antibacterial and cytotoxic activity compared to the unsubstituted analog (DN-01). This aligns with QSAR studies on other pyrimidine series where lipophilicity and electronic effects are key descriptors for activity. [12]
  - Polar/Hydrogen Bonding Groups: The introduction of a polar methoxy group (DN-04) or a hydrogen-bonding amino group (DN-05) appears to be detrimental to activity. This may be due to reduced membrane permeability or an unfavorable electronic profile.
- Role of the C4/C6 Diethylamino Groups:
  - While not varied in this hypothetical table, the diethylamino groups are critical. They are strong electron-donating groups that activate the pyrimidine ring, making the C5 position

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susceptible to electrophilic nitrosation during synthesis.

- Biologically, their size, conformation, and basicity influence solubility and interactions with the target binding site. SAR studies on similar scaffolds have shown that varying the length and bulk of these alkylamino chains can significantly modulate potency.[13]

- The C5-Nitroso Group:

  - This group is generally considered the "warhead" or pharmacophore responsible for the biological effect, likely through bioreduction to reactive nitrogen species.[14] Removal or replacement of this group would be expected to abrogate activity, a critical experiment to validate its importance.

The Role of Computational Chemistry

To refine the SAR and guide the design of next-generation compounds, computational tools are indispensable.

- Quantitative Structure-Activity Relationship (QSAR): QSAR models create a mathematical relationship between chemical structures and their biological activity.[15] By calculating various molecular descriptors (e.g., cLogP, molar refractivity, electronic properties), a predictive model can be built to estimate the activity of unsynthesized compounds, prioritizing synthetic efforts.[12][16]

- Molecular Docking: If a specific protein target is identified (e.g., a bacterial enzyme or a human kinase), molecular docking can predict the binding mode and affinity of the nitrosopyrimidine analogs.[17][18] This provides a structural hypothesis for the observed SAR, explaining why, for example, a bulky substituent may cause a steric clash or a hydrogen bond donor improves binding affinity.

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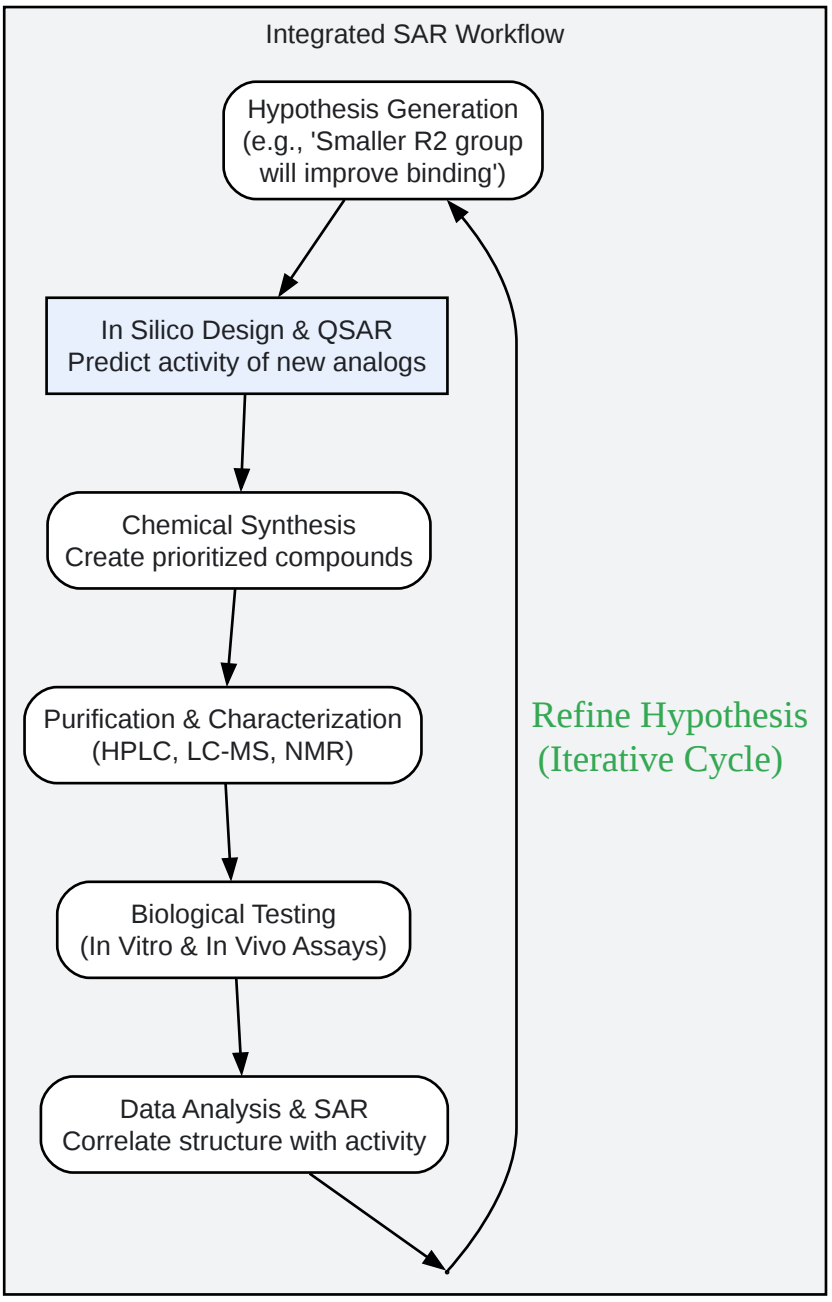

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Figure 3: An iterative, feedback-driven workflow for SAR exploration.

Conclusion and Future Directions

The structure-activity relationship for diethyl-nitrosopyrimidines and related analogs is a rich field driven by the interplay of steric, electronic, and physicochemical properties. The key to

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unlocking their therapeutic potential lies in a systematic and iterative process of design, synthesis, and biological evaluation.

Future work should focus on:

- Expanding the Chemical Space: Systematically modifying the C4/C6 alkylamino substituents to explore the impact of chain length, branching, and cyclization.
- Target Deconvolution: For compounds with potent phenotypic effects (e.g., high cytotoxicity), identifying the specific molecular target(s) is crucial for mechanism-based optimization.
- ADME/Tox Profiling: Early assessment of absorption, distribution, metabolism, excretion, and toxicity properties is essential to identify candidates with drug-like potential and avoid late-stage failures. The potential for N-nitroso compounds to be mutagenic necessitates careful toxicological evaluation.[19]

By integrating rational design with robust experimental validation, the nitrosopyrimidine scaffold can be developed from a promising chemical curiosity into a validated platform for novel therapeutics.

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